

Application Notes: SC-CO₂ Extraction of Fucoxanthin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Fucoxanthin

CAS No.: 3351-86-8

Cat. No.: S528535

[Get Quote](#)

Supercritical CO₂ extraction presents an environmentally friendly alternative to conventional organic solvents for isolating heat-sensitive bioactive compounds like **fucoxanthin** [1]. Its high diffusivity and low viscosity allow CO₂ to penetrate solid biomass effectively, enabling rapid mass transfer. The selectivity of the extraction can be finely tuned by adjusting parameters such as pressure and temperature [1]. This protocol is designed to maximize **fucoxanthin** yield and bioactivity from a common waste product of the seaweed industry.

Experimental Protocol for SC-CO₂ Extraction

The following section provides a step-by-step methodology, optimized using Response Surface Methodology (RSM) [1].

Sample Preparation

- **Raw Material:** Use the stems of *Undaria pinnatifida* [1].
- **Pre-processing:** Lyophilize (freeze-dry) the stems to preserve the thermolabile **fucoxanthin**.
- **Particle Size:** Grind the dried material and sieve it to a particle size of **100–800 µm**. The optimal size identified is **200 µm** [1].

Supercritical CO₂ Extraction Setup

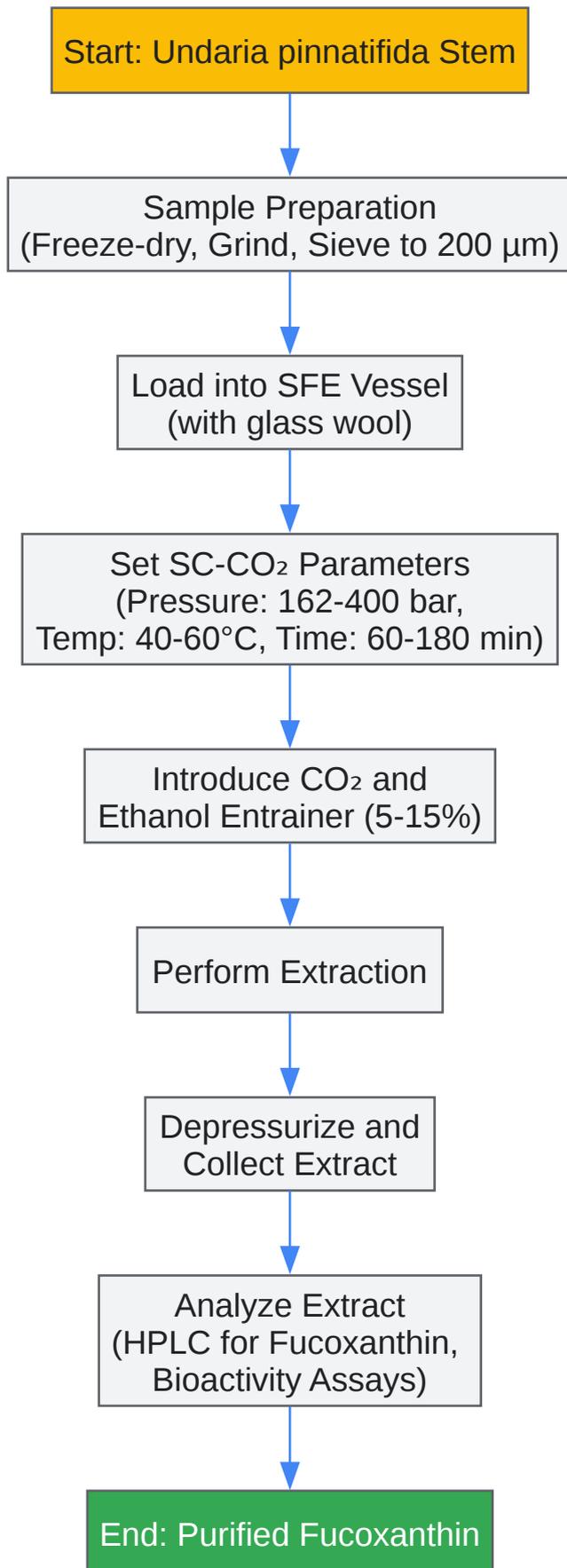
- **Equipment:** A standard supercritical fluid extraction system equipped with a CO₂ pump, co-solvent pump, pressure-controlled extraction vessel, and a separator for collecting the extract [1].
- **Loading:** Mix approximately 10 grams of prepared sample with an inert material like glass wool and load it into the extraction vessel [2].

Extraction Execution

The process variables should be controlled as follows. The optimized ranges and specific optimum conditions are summarized in the table below [1].

Variable	Role in the Process	Optimized Value / Range
CO ₂ Pressure	Increases solvent density, improving solute solubility [1].	162 - 400 bar
Temperature	Affects compound volatility and CO ₂ density; a balance is critical [1].	40 - 60 °C
Extraction Time	Directly influences the extraction yield [1].	60 - 180 min
CO ₂ Flow Rate	Governs the kinetics and efficiency of mass transfer [1].	1.0 - 4.0 mL/min
Entrainer (Co-solvent)	Increases polarity of SC-CO ₂ , enhancing fucoxanthin recovery [1].	Ethanol (5-15%)
Particle Size	Smaller particles offer greater surface area for extraction [1].	100 - 800 µm (Optimum: 200 µm)

The workflow below illustrates the sequence of the extraction and analysis process.



Click to download full resolution via product page

Quantitative Optimization Data

The following table consolidates the key experimental data for process optimization, derived from a Box-Behnken Design (BBD) [1].

Factor	Coded Levels (BBD)	Impact on Fucoxanthin Yield	Optimal Condition
Pressure	-1, 0, +1	Positive correlation; higher pressure increases yield [1].	400 bar
Temperature	-1, 0, +1	Interactive effect with pressure; medium-high range is optimal [1].	50 °C
Time	-1, 0, +1	Positive correlation; longer time increases yield [1].	180 min
CO ₂ Flow Rate	-1, 0, +1	Positive correlation; higher flow increases yield [1].	4.0 mL/min
Entrainer (%)	-1, 0, +1	Positive correlation; ethanol significantly boosts yield [1].	15% Ethanol
Particle Size	-1, 0, +1	Negative correlation; smaller particles increase yield [1].	200 µm

Downstream Analysis and Purification

- Extract Analysis:** The **fucoxanthin** content in the extract can be quantified using High-Performance Liquid Chromatography (HPLC). Under optimized conditions, extracts can contain **22.09 ± 0.69 mg of fucoxanthin per gram** of dry extract [1].
- Bioactivity Assessment:** The bioactivity of the extract, attributed to **fucoxanthin**, can be confirmed via enzyme inhibition assays. Optimal extracts show strong inhibition of α-amylase and glucoamylase, with IC₅₀ values of **0.1857 ± 0.0198 µg/mL** and **0.1577 ± 0.0186 µg/mL**, respectively [1].

- **Further Purification:** For higher purity, a two-step method using **Silica Gel Column Chromatography (SGCC)** followed by a **Hydrophile-Lipophile Balance (HLB) Solid-Phase Extraction** column is highly effective. This combination has been shown to achieve **fucoxanthin** purity of over **92%** with a recovery rate of **76.67%** [3]. Methanol is an efficient eluent in the HLB purification step [3].

Critical Technical Notes

- **Entrainer is Essential:** Pure SC-CO₂ is non-polar and inefficient at extracting polar carotenoids like **fucoxanthin**. The use of a polar entrainer like ethanol is **critical** for high yields [1].
- **Model Accuracy:** The mathematical models developed through RSM have demonstrated high predictive accuracy, with experimental yields agreeing closely with predicted values (e.g., >99.3%) [1].
- **Advantage over Conventional Methods:** SC-CO₂ extraction outperforms traditional methods like Soxhlet extraction with ethanol, providing higher yields of **fucoxanthin** from wet biomass and avoiding the use of large volumes of toxic solvents and high temperatures that can degrade the compound [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Frontiers | Optimization of fucoxanthin obtained from... extraction [frontiersin.org]
2. Modeling and optimization of supercritical fluid extraction of ... [pmc.ncbi.nlm.nih.gov]
3. Rapid Purification of Fucoxanthin from Phaeodactylum ... [pmc.ncbi.nlm.nih.gov]
4. Extraction of Fucoxanthin from Raw Macroalgae excluding ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Application Notes: SC-CO₂ Extraction of Fucoxanthin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528535#supercritical-co2-extraction-of-fucoxanthin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com